

Technical Guide: Safety and Handling of 3-(Aminomethyl)-6-(trifluoromethyl)pyridine

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Compound of Interest

Compound Name: 3-(Aminomethyl)-6-(trifluoromethyl)pyridine

Cat. No.: B1273294

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for research and development professionals. It is not a substitute for a formal Safety Data Sheet (SDS). Always consult the official SDS from the supplier before handling this chemical. Data for the specific compound **3-(Aminomethyl)-6-(trifluoromethyl)pyridine** is limited; therefore, information from closely related analogs and the broader class of aminopyridines and trifluoromethylpyridines is included for a more comprehensive understanding of potential hazards.

Chemical Identification and Physical Properties

3-(Aminomethyl)-6-(trifluoromethyl)pyridine is a substituted pyridine derivative. The presence of the trifluoromethyl group significantly influences its chemical and biological properties, including increased lipophilicity and metabolic stability, which are advantageous in drug design.

Property	Value	Source
CAS Number	387350-39-2	Sigma-Aldrich[1]
Molecular Formula	C ₇ H ₇ F ₃ N ₂	Sigma-Aldrich[1]
Molecular Weight	176.14 g/mol	Sigma-Aldrich[1]
Appearance	White or Colorless to Yellow Solid or Liquid	Sigma-Aldrich[1]
Boiling Point	62-64°C at 0.5 mmHg	ChemicalBook[2]
Density	1.293 g/cm ³ (Predicted)	ChemicalBook[2]
pKa	7.85 ± 0.29 (Predicted)	ChemicalBook[2]
Storage Temperature	2-8°C, under inert atmosphere	Sigma-Aldrich[1]

Hazard Identification and Toxicological Summary

While specific toxicological data for **3-(Aminomethyl)-6-(trifluoromethyl)pyridine** is not readily available in the public domain, information from related compounds and the general class of aminopyridines provides insight into its potential hazards. Aminopyridines are known to be acutely toxic. The trifluoromethyl group can also contribute to the toxicological profile.

A safety data sheet for the related compound, 3-Amino-2-methyl-6-(trifluoromethyl)pyridine, indicates that it is harmful if swallowed, causes skin and eye irritation, and may cause respiratory irritation.[3]

Hazard	Classification	Notes
Acute Oral Toxicity	Category 4 (Harmful if swallowed)	Based on data for 3-Amino-2-methyl-6-(trifluoromethyl)pyridine.[3]
Skin Corrosion/Irritation	Category 2 (Causes skin irritation)	Based on data for 3-Amino-2-methyl-6-(trifluoromethyl)pyridine.[3]
Serious Eye Damage/Irritation	Category 2 (Causes serious eye irritation)	Based on data for 3-Amino-2-methyl-6-(trifluoromethyl)pyridine.[3]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (May cause respiratory irritation)	Based on data for 3-Amino-2-methyl-6-(trifluoromethyl)pyridine.[3]
Germ Cell Mutagenicity	No data available	No information was found for the target compound or its close analogs. Pyridine, a related compound, has generally tested negative in mutagenicity assays.[4]
Carcinogenicity	No data available	No information was found for the target compound or its close analogs.
Reproductive Toxicity	No data available	No information was found for the target compound or its close analogs.

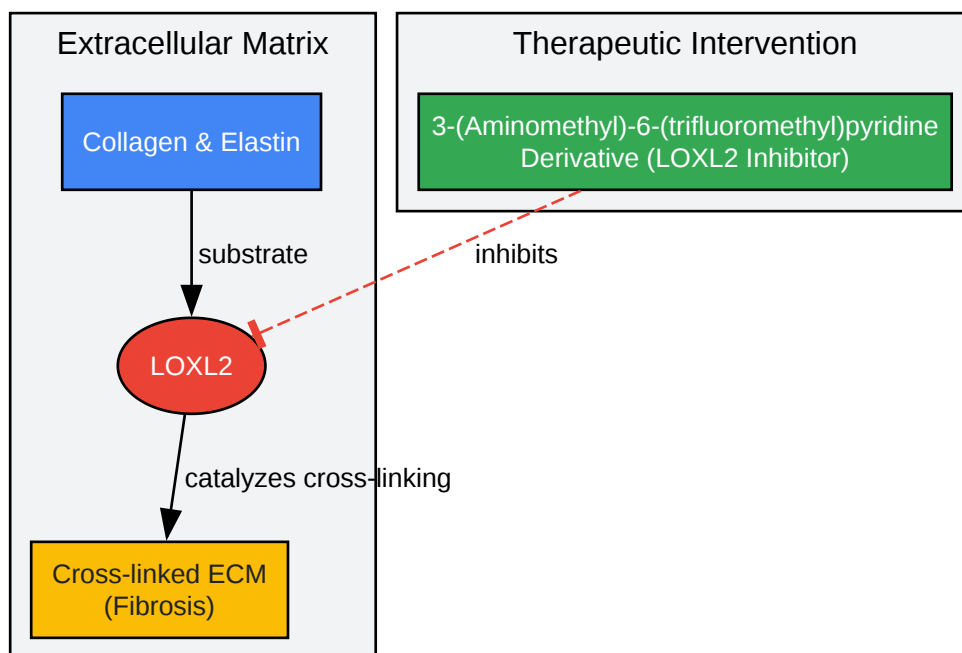
A case report on poisoning with 5-Amino-2-(trifluoromethyl)pyridine after inhalation described symptoms including dizziness, suffocation, nausea, and coma, with laboratory findings confirming methemoglobinemia.[5] This suggests that related compounds can have severe systemic effects.

Biological Activity and Signaling Pathway

Derivatives of **3-(Aminomethyl)-6-(trifluoromethyl)pyridine** have shown significant biological activity. Specifically, a derivative has been identified as a potent and selective inhibitor of Lysyl Oxidase-Like 2 (LOXL2), an enzyme implicated in fibrotic diseases.[6]

LOXL2 plays a crucial role in the cross-linking of collagen and elastin in the extracellular matrix (ECM).[6] Dysregulation of LOXL2 activity is associated with the progression of fibrosis in various organs.[6] Inhibition of LOXL2 is therefore a promising therapeutic strategy for treating fibrotic diseases.[6]

Below is a diagram illustrating the proposed mechanism of action for a LOXL2 inhibitor derived from this chemical class.



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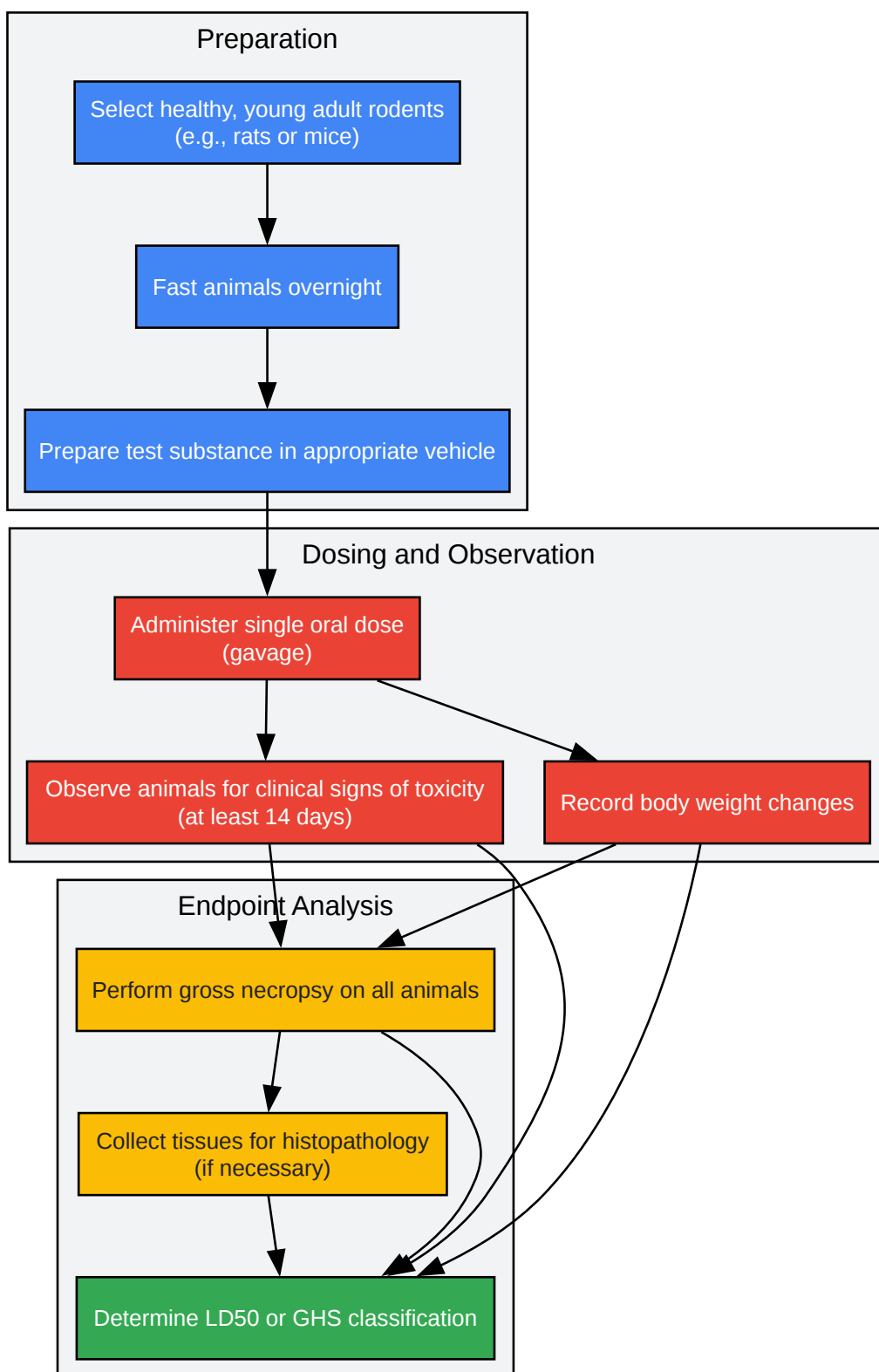
Figure 1: Inhibition of the LOXL2 pathway by a derivative of **3-(Aminomethyl)-6-(trifluoromethyl)pyridine**.

Experimental Protocols

Detailed experimental protocols for **3-(Aminomethyl)-6-(trifluoromethyl)pyridine** are not publicly available. The following are generalized protocols relevant to the assessment of a novel chemical substance, based on standard methodologies.

General Protocol: Acute Oral Toxicity Assessment (OECD 423 Guideline)

This protocol outlines a typical procedure for determining the acute oral toxicity of a chemical.



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Figure 2: Generalized workflow for an acute oral toxicity study.

General Protocol: In Vivo Efficacy Study (Mouse Lung Fibrosis Model)

The abstract describing a derivative of **3-(Aminomethyl)-6-(trifluoromethyl)pyridine** mentions its evaluation in a mouse lung bleomycin model.^[6] The following is a generalized protocol for such a study.

- **Animal Model:** C57BL/6 mice are commonly used.
- **Induction of Fibrosis:** A single intratracheal instillation of bleomycin is administered to induce lung injury and subsequent fibrosis.
- **Test Compound Administration:** The test compound (e.g., a derivative of **3-(Aminomethyl)-6-(trifluoromethyl)pyridine**) is administered orally, typically starting on the same day as bleomycin instillation or shortly after, and continued for the duration of the study (e.g., 14 days).^[6]
- **Monitoring:** Animals are monitored daily for clinical signs of distress. Body weight is recorded regularly.
- **Endpoint Analysis (e.g., at Day 14):**
 - Lungs are harvested.
 - One lung may be used for histological analysis (e.g., Masson's trichrome staining) to assess the extent of collagen deposition and fibrosis.
 - The other lung may be homogenized for biochemical analysis, such as measuring the hydroxyproline content as an indicator of collagen levels.
 - Bronchoalveolar lavage (BAL) fluid can be collected to analyze inflammatory cell infiltration and cytokine levels.
- **Data Analysis:** The effects of the test compound are compared to a vehicle-treated control group to determine if it significantly reduces the fibrotic response.

Handling and Safety Precautions

Given the potential hazards, strict safety protocols should be followed when handling **3-(Aminomethyl)-6-(trifluoromethyl)pyridine**.

Precaution	Details
Personal Protective Equipment (PPE)	Wear chemical-resistant gloves, a lab coat, and safety glasses with side shields or goggles.[3]
Ventilation	Handle in a well-ventilated area, preferably in a chemical fume hood.[3]
Handling	Avoid contact with skin, eyes, and clothing. Do not breathe dust or vapor. Wash hands thoroughly after handling.[3]
Storage	Keep the container tightly closed in a dry, cool, and well-ventilated place.[3] Store at 2-8°C under an inert atmosphere.[1]
Spill Response	In case of a spill, wear appropriate PPE and contain the spill. Absorb with an inert material and place in a suitable container for disposal.
First Aid (General)	Inhalation: Move to fresh air. If not breathing, give artificial respiration. Get medical attention. [3] Skin Contact: Immediately wash off with plenty of water for at least 15 minutes. Get medical attention if irritation persists.[3] Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention. Ingestion: Do NOT induce vomiting. Call a physician or poison control center immediately.

Disposal Considerations

Dispose of this chemical and its container in accordance with local, regional, and national regulations. Do not allow it to enter the environment.

Conclusion

3-(Aminomethyl)-6-(trifluoromethyl)pyridine is a valuable building block in medicinal chemistry with potential applications in the development of therapeutics for fibrotic diseases. However, due to the limited publicly available safety data, it should be handled with caution, assuming it possesses hazards similar to related aminopyridine and trifluoromethylpyridine compounds. Researchers and drug development professionals must adhere to strict safety protocols and consult the official Safety Data Sheet provided by the supplier. Further toxicological and pharmacokinetic studies are necessary to fully characterize the safety profile of this compound.

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